

In-Depth Technical Guide to NSC 245214

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Compound of Interest

Compound Name: NSC 245214

Cat. No.: B164218

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For Researchers, Scientists, and Drug Development Professionals

Abstract

NSC 245214, also identified by its CAS number 31554-45-7, is a dinitrothiophene derivative with the chemical name 2-(3,5-dinitro-2-thienyl)-cyclohexanone.^[1] This technical guide provides a comprehensive overview of the known chemical properties of **NSC 245214**. While its biological activity is not extensively documented in publicly available literature, this guide serves as a foundational resource for researchers interested in exploring its potential applications.

Chemical Properties

NSC 245214 is a small molecule characterized by a cyclohexanone ring linked to a dinitro-substituted thiophene ring. Its core chemical attributes are summarized in the table below.

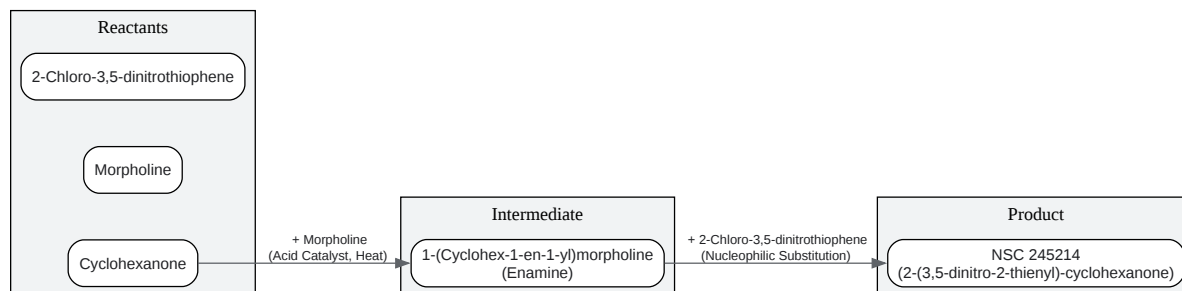
Property	Value	Source
Chemical Name	2-(3,5-dinitro-2-thienyl)-cyclohexanone	[1]
NSC Number	245214	[1]
CAS Number	31554-45-7	[1][2]
Molecular Formula	C10H10N2O5S	[1][2]
Molecular Weight	270.26 g/mol	[1][2]
Synonyms	NSC-245214, 2-(3,5-dinitro-2-thienyl)-cyclohexanone	[1]

Experimental Protocols

Chemical Synthesis

A foundational method for the synthesis of related dinitrothiophene derivatives has been described in the scientific literature. The synthesis of 2-(3,5-dinitro-2-thienyl)-cyclohexanone can be inferred from the reaction of enamines of cyclic ketones with 2-chloro-3,5-dinitrothiophene.

Workflow for the Synthesis of **NSC 245214**:



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Figure 1: Conceptual workflow for the synthesis of **NSC 245214**.

Detailed Methodology (Based on related syntheses):

- **Enamine Formation:** Cyclohexanone is reacted with a secondary amine, such as morpholine, in the presence of an acid catalyst with azeotropic removal of water to form the corresponding enamine, 1-(cyclohex-1-en-1-yl)morpholine.
- **Nucleophilic Substitution:** The formed enamine is then reacted with 2-chloro-3,5-dinitrothiophene. The electron-rich enamine acts as a nucleophile, attacking the electron-deficient thiophene ring and displacing the chloride.
- **Hydrolysis:** The resulting intermediate is hydrolyzed, typically with an aqueous acid workup, to yield the final product, 2-(3,5-dinitro-2-thienyl)-cyclohexanone (**NSC 245214**).

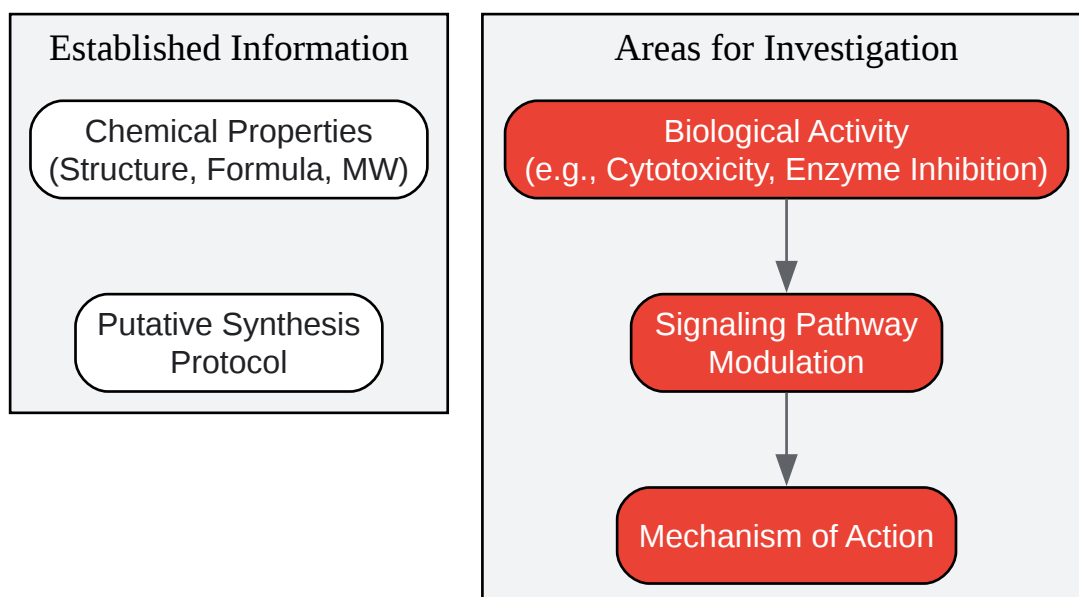
Note: This is a generalized protocol based on known reactions of similar compounds. Specific reaction conditions such as solvent, temperature, and reaction time would need to be optimized.

Biological Activity

Currently, there is limited publicly available information regarding the biological activity of **NSC 245214**. It is cataloged as a biochemical reagent and is part of the small molecule repository of the US National Cancer Institute.[3] The lack of extensive biological data presents an opportunity for researchers to investigate its potential pharmacological effects.

Signaling Pathways and Logical Relationships

Due to the scarcity of biological data for **NSC 245214**, no established signaling pathways involving this compound have been elucidated. The following diagram illustrates the current logical relationship concerning the state of knowledge for **NSC 245214**.



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Figure 2: Knowledge map for **NSC 245214**, highlighting areas for future research.

Conclusion

NSC 245214 is a well-characterized chemical entity with a defined structure and synthesis route. However, its biological profile remains largely unexplored. This technical guide provides the foundational chemical information necessary for researchers to embark on studies to elucidate its biological activities and potential as a pharmacological tool or therapeutic lead. Further investigation into its effects on various cellular models and biological systems is

warranted to uncover its mechanism of action and potential applications in drug discovery and development.

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References

- 1. Cyclohexanone,2-(3,5-dinitro-2-thienyl)- | 31554-45-7 [chemicalbook.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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